

Navigating the Safe Disposal of NH-bis-PEG2: A Procedural Guide

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Compound of Interest

Compound Name: NH-bis-PEG2

CAS No.: 37099-91-5

Cat. No.: B15608613

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **NH-bis-PEG2**, a branched polyethylene glycol (PEG) derivative. Adherence to these protocols is essential for minimizing risks and complying with regulatory standards.

Chemical and Safety Data Overview

A clear understanding of the properties and hazards associated with **NH-bis-PEG2** is the first step in its safe management. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	54384-47-3	[1]
Molecular Formula	C8H19NO4	[1]
Molecular Weight	193.24 g/mol	[1]
Physical Form	Liquid	
Hazard Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	
Storage Temperature	Room temperature or 4°C, sealed in a dry place, protected from light.	[1]

Experimental Protocol: Step-by-Step Disposal of NH-bis-PEG2

This protocol outlines the necessary steps for the safe disposal of small quantities of **NH-bis-PEG2** typically used in a laboratory setting. This procedure is based on standard chemical waste management practices and the specific hazard information available for **NH-bis-PEG2**.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear safety goggles with side shields to prevent eye contact.[2]
- Hand Protection: Wear protective gloves (e.g., nitrile) to avoid skin contact.[2]
- Body Protection: A lab coat or other impervious clothing is recommended.[2]
- Ventilation: All handling and disposal procedures should be performed in a well-ventilated area, such as a chemical fume hood.[2]

- Emergency Equipment: Ensure an accessible safety shower and eye wash station are nearby.[2]

2. Waste Segregation and Collection:

- Waste Stream: **NH-bis-PEG2** waste should be classified as non-halogenated organic waste. Do not mix it with halogenated solvents or other incompatible waste streams.
- Waste Container: Collect liquid **NH-bis-PEG2** waste, including contaminated solutions, in a designated, properly labeled, and sealed waste container. The container should be made of a material compatible with the chemical.
- Solid Waste: Any solid waste contaminated with **NH-bis-PEG2** (e.g., pipette tips, absorbent materials) should be collected in a separate, clearly labeled solid chemical waste container.

3. Spill Management:

- In the event of a spill, prevent the material from entering drains or water courses.[2]
- Absorb the spilled liquid with an inert, non-combustible absorbent material such as vermiculite, sand, or diatomaceous earth.[2]
- Collect the contaminated absorbent material into a designated hazardous waste container.
- Decontaminate the spill area with a suitable solvent (e.g., ethanol) and then wash with soap and water.[2]

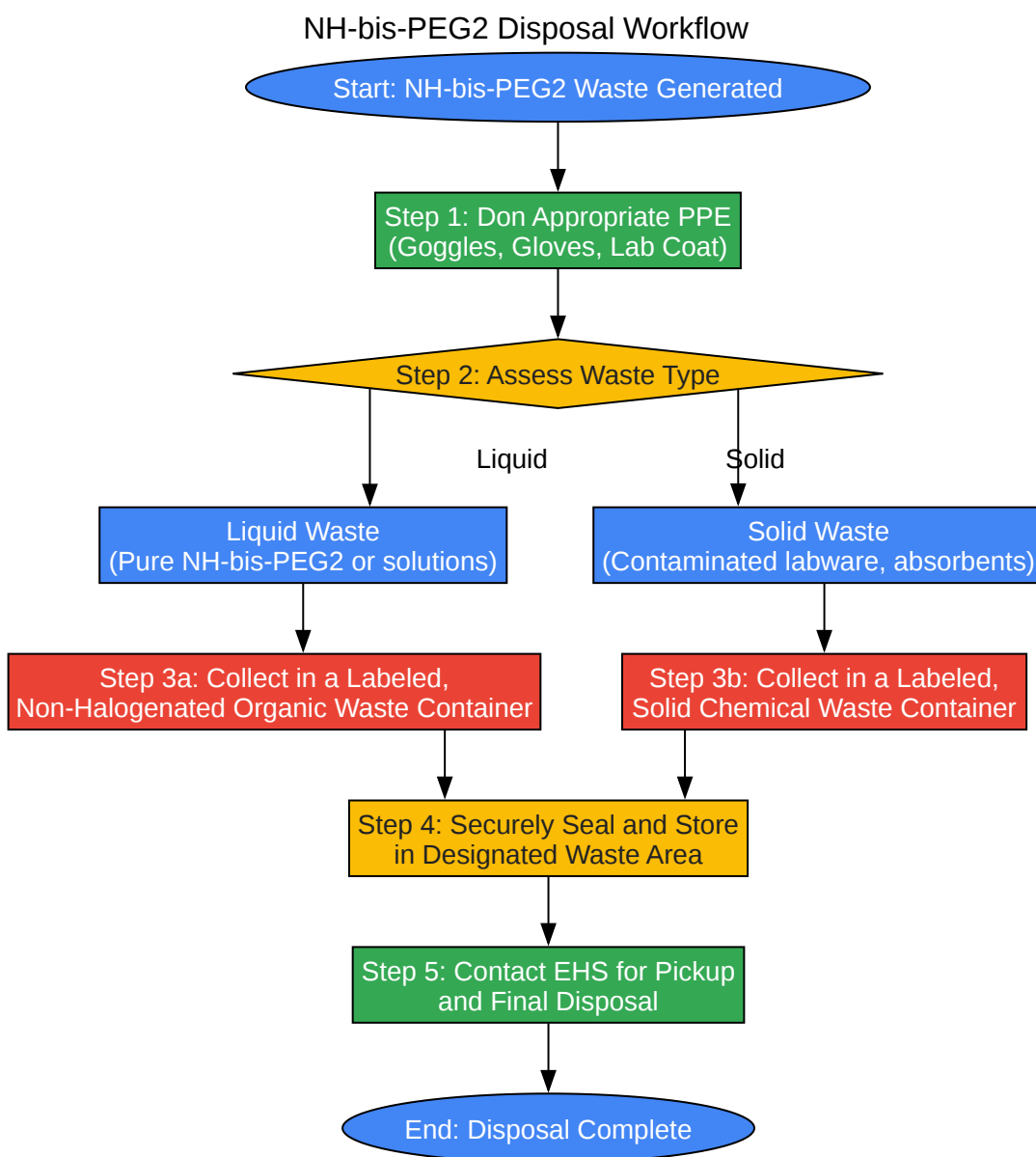
4. Final Disposal:

- Labeling: Ensure the waste container is clearly labeled with "Hazardous Waste," the full chemical name "**NH-bis-PEG2**," and the associated hazards (e.g., "Irritant").
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
- Arrangement for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the pickup and final

disposal of the waste. Disposal must be conducted in accordance with all applicable federal, state, and local regulations.[2]

Visualizing the Disposal Workflow

To further clarify the decision-making process for the proper disposal of **NH-bis-PEG2**, the following workflow diagram has been created.



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